

6-(3-Chlorophenyl)pyrimidine-2,4-diamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-(3-Chlorophenyl)pyrimidine-2,4-diamine

CAS No.: 1251025-80-5

Cat. No.: B1464712

[Get Quote](#)

An In-Depth Technical Guide to 6-(3-Chlorophenyl)pyrimidine-2,4-diamine

This technical guide provides a comprehensive overview of **6-(3-chlorophenyl)pyrimidine-2,4-diamine**, a compound of significant interest in medicinal chemistry and drug development. We will delve into its fundamental properties, a detailed synthesis protocol grounded in established chemical principles, its potential therapeutic applications, and the analytical methodologies required for its characterization. This document is intended for researchers, scientists, and professionals in the field of drug discovery.

Introduction: The 2,4-Diaminopyrimidine Scaffold

The 2,4-diaminopyrimidine core is a privileged scaffold in medicinal chemistry, forming the structural basis for numerous therapeutic agents.^[1] These compounds are renowned for their ability to mimic endogenous purines and pteridines, enabling them to interact with a wide array of biological targets. A notable class of drugs based on this scaffold are the dihydrofolate reductase (DHFR) inhibitors, which include antibacterial agents like trimethoprim and anticancer drugs.^[1] The versatility of the pyrimidine ring allows for substitution at various

positions, enabling the fine-tuning of a compound's pharmacological profile. The introduction of an aryl group at the 6-position, as in the case of **6-(3-chlorophenyl)pyrimidine-2,4-diamine**, can significantly influence its biological activity, offering opportunities for the development of novel therapeutics.^{[2][3]}

Physicochemical Properties

The fundamental molecular characteristics of **6-(3-chlorophenyl)pyrimidine-2,4-diamine** are crucial for its handling, formulation, and interpretation of biological activity data.

Property	Value
Molecular Formula	C ₁₀ H ₉ ClN ₄
Molecular Weight	220.66 g/mol
IUPAC Name	6-(3-chlorophenyl)pyrimidine-2,4-diamine
CAS Number	Not available (specific compound)

Note: The molecular formula and weight have been calculated based on the chemical structure, derived from the substitution of a 3-chlorophenyl group onto the 6-position of a 2,4-diaminopyrimidine core.

Synthesis of 6-(3-Chlorophenyl)pyrimidine-2,4-diamine

The synthesis of 6-aryl-2,4-diaminopyrimidines is efficiently achieved through a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.^{[2][4][5]} This approach offers high yields and tolerates a wide range of functional groups. The synthesis is typically a two-step process starting from the commercially available 2,4-diamino-6-hydroxypyrimidine.

Step 1: Chlorination of 2,4-Diamino-6-hydroxypyrimidine

The initial step involves the conversion of the hydroxyl group at the 6-position to a chlorine atom, creating the reactive precursor, 6-chloro-pyrimidine-2,4-diamine. This is a standard procedure in pyrimidine chemistry.^[1]

Protocol:

- To 2,4-diamino-6-hydroxypyrimidine (1.00 g, 7.93 mmol), add phosphorus oxychloride (POCl_3 , 9 mL).
- Stir the reaction mixture at 97 °C for 17 hours.
- Carefully quench the reaction by slowly adding the mixture to ice water.
- Heat the aqueous solution at 90 °C for 1 hour to ensure complete hydrolysis of excess POCl_3 .
- Adjust the pH of the solution to 8 with a sodium hydroxide (NaOH) solution.
- Extract the product with ethyl acetate (3 x 150 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield 6-chloro-pyrimidine-2,4-diamine.^[1]

Step 2: Suzuki-Miyaura Cross-Coupling

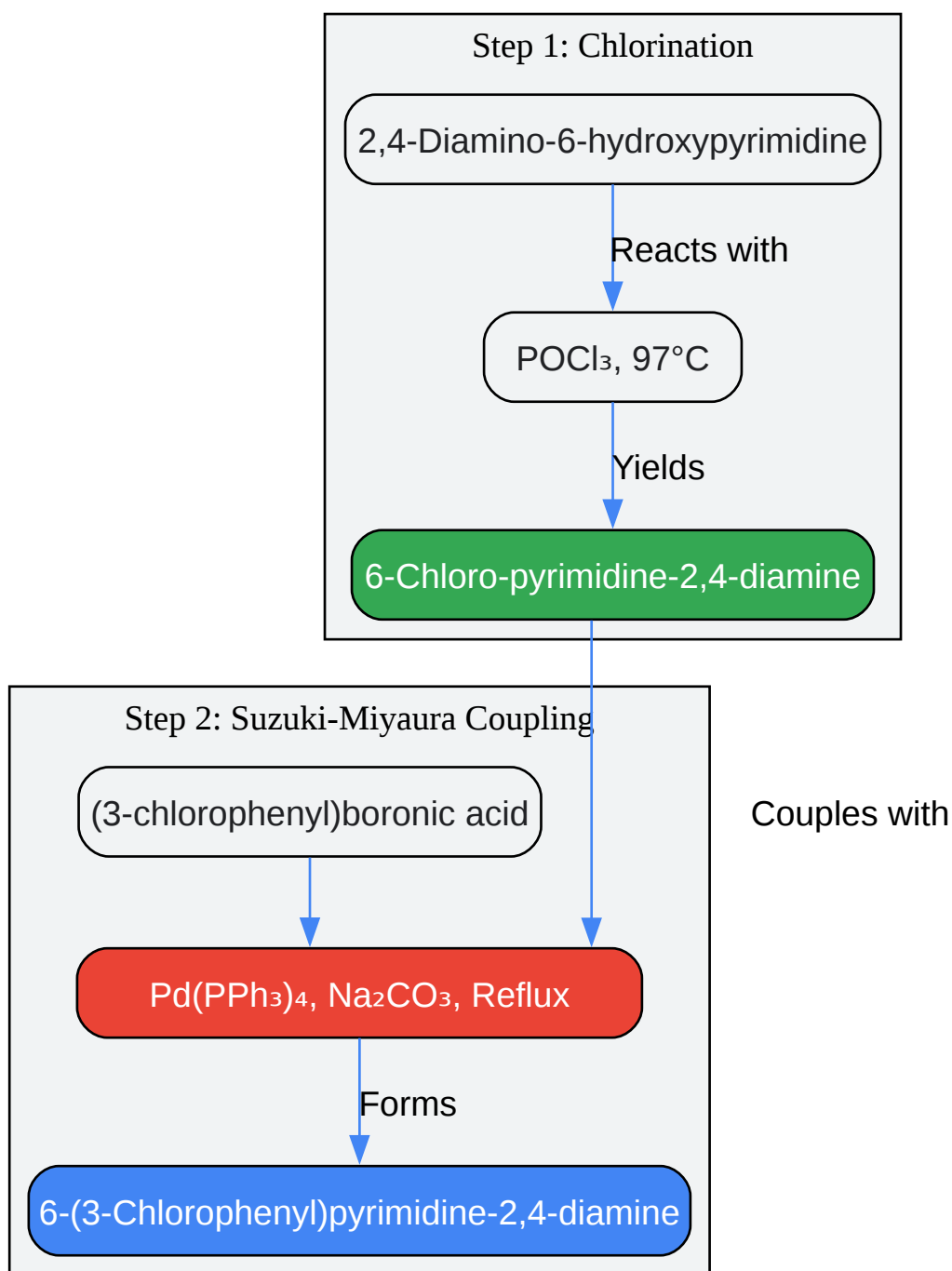
The second step is the palladium-catalyzed cross-coupling of 6-chloro-pyrimidine-2,4-diamine with (3-chlorophenyl)boronic acid. The choice of palladium catalyst and base is critical for the reaction's success.^{[2][6]}

Protocol:

- In a reaction vessel, combine 6-chloro-pyrimidine-2,4-diamine (1 equivalent), (3-chlorophenyl)boronic acid (1.2 equivalents), and a palladium catalyst such as Tetrakis(triphenylphosphine)palladium(0) [$\text{Pd}(\text{PPh}_3)_4$] (0.05 equivalents).
- Add a suitable base, such as sodium carbonate (Na_2CO_3 , 2 equivalents).
- The reaction is typically carried out in a solvent mixture, such as n-propanol or a mixture of an organic solvent and water.
- Heat the reaction mixture to reflux and monitor its progress using thin-layer chromatography (TLC).

- Upon completion, cool the reaction mixture and perform an aqueous work-up.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography or recrystallization to obtain pure **6-(3-chlorophenyl)pyrimidine-2,4-diamine**.^{[5][7]}

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis of **6-(3-Chlorophenyl)pyrimidine-2,4-diamine**.

Potential Therapeutic Applications

While specific biological data for **6-(3-chlorophenyl)pyrimidine-2,4-diamine** is not extensively published, the broader class of 6-substituted 2,4-diaminopyrimidines has shown significant promise in several therapeutic areas.

- **Anticancer Activity:** Many 2,4-diaminopyrimidine derivatives are potent inhibitors of dihydrofolate reductase (DHFR), an enzyme crucial for DNA synthesis and cell proliferation. [8] This makes them attractive candidates for cancer chemotherapy. Additionally, related compounds have been investigated as inhibitors of Epidermal Growth Factor Receptor (EGFR), a key target in non-small cell lung cancer. [9]
- **Antimicrobial Agents:** The inhibition of microbial DHFR is a well-established mechanism for antibacterial action. The selectivity of these compounds for microbial over mammalian DHFR is a key aspect of their therapeutic utility. [8]
- **Anti-inflammatory Properties:** Pyrimidine derivatives have been explored for their anti-inflammatory effects, which are attributed to the inhibition of inflammatory mediators such as prostaglandin E2 and certain interleukins. [10]

The presence of the 3-chlorophenyl substituent on the pyrimidine core of the title compound is expected to modulate its interaction with biological targets, potentially leading to novel and selective therapeutic agents.

Purification and Analytical Characterization

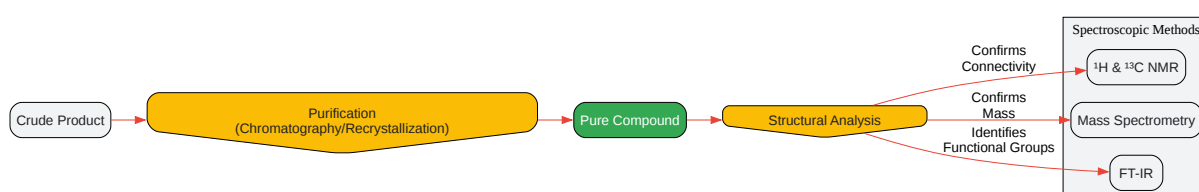
Ensuring the purity and confirming the structure of the synthesized **6-(3-chlorophenyl)pyrimidine-2,4-diamine** is paramount for its use in biological assays.

Purification Techniques

- **Flash Column Chromatography:** This is a standard method for purifying organic compounds based on their polarity. A silica gel stationary phase with a suitable mobile phase (e.g., a gradient of ethyl acetate in hexane) can be employed. [11]
- **Recrystallization:** For solid compounds, recrystallization from an appropriate solvent system is an effective and economical purification method. [11]

- Preparative High-Performance Liquid Chromatography (HPLC): For achieving very high purity, preparative HPLC is the method of choice. A C18 reversed-phase column with a mobile phase of acetonitrile and water (often with additives like formic acid) is commonly used.^[11]

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Post-synthesis purification and analysis workflow.

Structural Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are indispensable for elucidating the molecular structure. The proton NMR will show characteristic signals for the aromatic protons of the chlorophenyl ring and the pyrimidine core, as well as the amine protons. The carbon NMR will confirm the number of unique carbon atoms.
- Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound, confirming the molecular formula. High-resolution mass spectrometry (HRMS) can provide the exact mass, further validating the elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying the functional groups present in the molecule, such as the N-H stretches of the amine groups and the C=N and C=C bonds within the aromatic rings.

Conclusion

6-(3-Chlorophenyl)pyrimidine-2,4-diamine represents a promising scaffold for the development of novel therapeutic agents. Its synthesis via a robust Suzuki-Miyaura coupling protocol makes it readily accessible for further investigation. The rich pharmacology of the 2,4-diaminopyrimidine class of compounds provides a strong rationale for exploring the biological activities of this particular derivative in areas such as oncology and infectious diseases. This guide provides the foundational knowledge for researchers to synthesize, purify, and characterize this compound, paving the way for future discoveries in drug development.

References

- Cooke, G., et al. (2001). Synthesis of 6-Aryl-2,4-diamino-pyrimidines and Triazines Using Palladium Catalyzed Suzuki Cross-Coupling Reactions. *Tetrahedron*. [[Link](#)]
- Nenajdenko, V. G., et al. (2006). A new method for the synthesis of 2,4-diamino-6-arylpyrimidines. *ChemInform*. [[Link](#)]
- ResearchGate. (n.d.). Suzuki-Miyaura cross-coupling reaction of 6-chloropyrimidine-2,4-diamine. Retrieved February 10, 2024, from [[Link](#)]
- Rosowsky, A., et al. (1998). 6-Substituted 2,4-diaminopyrido[3,2-d]pyrimidine analogues of piritrexim as inhibitors of dihydrofolate reductase from rat liver, *Pneumocystis carinii*, and *Toxoplasma gondii* and as antitumor agents. *Journal of Medicinal Chemistry*. [[Link](#)]
- An, B., et al. (2025). The new N2-phenyl-N4-5-(dimethylphosphinyl)-6-quinoxalinamine pyrimidine-2,4-diamine derivatives as EGFR inhibitors to overcome C797S-mediated resistance. *Bioorganic & Medicinal Chemistry*. [[Link](#)]
- Al-Ostath, A., et al. (2023). Novel Aminopyrimidine-2,4-diones, 2-Thiopyrimidine-4-ones, and 6-Arylpteridines as Dual-Target Inhibitors of BRD4/PLK1: Design, Synthesis, Cytotoxicity, and Computational Studies. *Molecules*. [[Link](#)]
- ACS Publications. (n.d.). Synthesis and antitumor activity of 2,4-diamino-6-(2,5-dimethoxybenzyl)-5-methylpyrido[2,3-d]pyrimidine. *Journal of Medicinal Chemistry*. [[Link](#)]

- Chen, Y.-L., et al. (2017). Synthesis of 2,4-Diaminopyrimidine Core-Based Derivatives and Biological Evaluation of Their Anti-Tubercular Activities. *Molecules*. [[Link](#)]
- Kumar, N., et al. (2013). Synthesis and pharmacological screening of 4, 6-substituted di-(phenyl) pyrimidin-2-amines. *Saudi Pharmaceutical Journal*. [[Link](#)]
- Academia.edu. (n.d.). Synthesis and biological activity of new derivatives of 6-chloro-5-((4-chlorophenyl) diazenyl) pyrimidine-2, 4-diamine and 4-chloro-6-methoxy- N, N-dimethylpyrimidin-2-amine. [[Link](#)]
- Rashid, H. U., et al. (2021). Research developments in the syntheses, anti-inflammatory activities and structure–activity relationships of pyrimidines. *RSC Advances*. [[Link](#)]
- Beijing Entrepreneur Science & Trading Co., Ltd. (n.d.). 2,4-Diamino-6-chloropyrimidine CAS 156-83-2. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). One-pot Double Suzuki Couplings of Dichloropyrimidines. *PubMed Central*. [[Link](#)]
- IntechOpen. (2025). Synthesis of Pyrimidine-Based Analogues: A Comprehensive Review. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). 2,4-Diamino-6-chloropyrimidine. *PubChem*. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Suzuki Coupling. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com](#) [[mdpi.com](#)]
- [2. researchgate.net](#) [[researchgate.net](#)]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. \(PDF\) Synthesis and biological activity of new derivatives of 6-chloro-5-\(\(4-chlorophenyl\)diazenyl\) pyrimidine-2, 4-diamine and 4-chloro-6-methoxy- N, N-dimethylpyrimidin-2-amine \[academia.edu\]](#)
- [6. Suzuki Coupling \[organic-chemistry.org\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. 6-Substituted 2,4-diaminopyrido\[3,2-d\]pyrimidine analogues of piritrexim as inhibitors of dihydrofolate reductase from rat liver, Pneumocystis carinii, and Toxoplasma gondii and as antitumor agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. The new N2-phenyl-N4-5-\(dimethylphosphinyl\)-6-quinoxalinamine pyrimidine-2,4-diamine derivatives as EGFR inhibitors to overcome C797S-mediated resistance \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Research developments in the syntheses, anti-inflammatory activities and structure–activity relationships of pyrimidines - RSC Advances \(RSC Publishing\) DOI:10.1039/D0RA10657G \[pubs.rsc.org\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. [6-(3-Chlorophenyl)pyrimidine-2,4-diamine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1464712/docs#6-3-chlorophenyl-pyrimidine-2-4-diamine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1464712/docs#6-3-chlorophenyl-pyrimidine-2-4-diamine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)